CAS number and properties of 4-methoxybenzophenone

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Compound of Interest

Compound Name:	*4-Methoxy-4'-morpholinomethyl benzophenone*
CAS No.:	*898769-72-7*
Cat. No.:	*B1359421*

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An In-Depth Technical Guide to 4-Methoxybenzophenone

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methoxybenzophenone, a prominent member of the aromatic ketone family, is a versatile organic compound with significant applications across various scientific and industrial domains. Characterized by a benzophenone core functionalized with a methoxy group, its unique photochemical properties make it an invaluable component in formulations designed for ultraviolet (UV) light absorption and as a photoinitiator in polymer chemistry.[1][2] This guide provides a comprehensive overview of its chemical and physical properties, synthesis, and key applications, with a focus on its relevance to research and development.

Compound Identification and Structure

The unambiguous identification of a chemical entity is paramount for scientific accuracy and regulatory compliance. 4-Methoxybenzophenone is universally identified by its CAS (Chemical

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Abstracts Service) Registry Number.

- CAS Number: 611-94-9[1][2][3][4]
- IUPAC Name: (4-methoxyphenyl)(phenyl)methanone[4]
- Synonyms: p-Methoxybenzophenone, 4-Benzoylanisole, Phenyl p-anisyl ketone[1][3][4]
- Molecular Formula: $C_{14}H_{12}O_2$[1][2][3]
- Molecular Weight: 212.25 g/mol [2][5]
- InChI Key: SWFHGTMLYIBPPA-UHFFFAOYSA-N[1][3][4]
- Canonical SMILES: COC1=CC=C(C=C1)C(=O)C2=CC=CC=C2[4]

Caption: Chemical structure of 4-Methoxybenzophenone.

Physicochemical Properties

The physical and chemical properties of 4-methoxybenzophenone are critical for its application in various formulations and synthesis protocols. It typically presents as a white to pale yellow crystalline solid.[1]

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Property	Value	Source(s)
Appearance	White to yellow-orange crystalline solid	[3][6]
Melting Point	58-63 °C	[2][3][6][7]
Boiling Point	354-356 °C	[2][3][7]
Solubility	Insoluble in water. Soluble in organic solvents like ethanol, acetone, and methanol.	[1][2][3][7]
Purity	≥97-99% (by GC)	[2][6]
Storage	Store at room temperature or refrigerated (0-8 °C), sealed in a dry, dark place.	[2][3][8]

Spectroscopic Data

Characterization and quality control of 4-methoxybenzophenone rely on standard spectroscopic techniques. Comprehensive data, including ^{1}H NMR, ^{13}C NMR, IR, and UV-VIS spectra, are readily available in spectral databases such as the SDBS (AIST Spectral DB) and PubChem, which are essential for structure confirmation and purity assessment.[4][8]

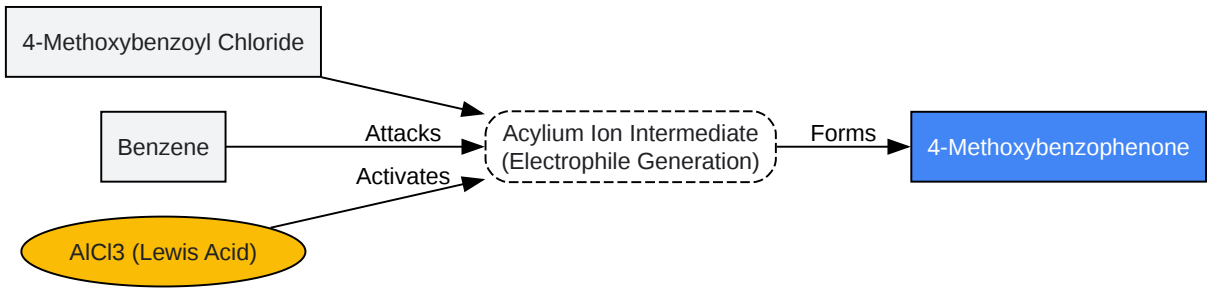
Synthesis and Reactivity

Friedel-Crafts Acylation: A Standard Synthetic Route

A prevalent and industrially relevant method for synthesizing 4-methoxybenzophenone is the Friedel-Crafts acylation. This reaction involves the electrophilic substitution of a benzene ring with an acyl group. The causality of this experimental choice lies in its efficiency and the use of readily available starting materials.

The process typically involves reacting 4-methoxybenzoyl chloride with benzene in the presence of a Lewis acid catalyst, such as aluminum chloride ($AlCl_3$).[3] The Lewis acid activates the acyl chloride, generating a highly electrophilic acylium ion, which is then attacked by the electron-rich benzene ring.

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